

Safe Disposal of 2-Deoxy-D-glucose-13C: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Deoxy-D-glucose-13C

Cat. No.: B12411377

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Essential Safety and Logistical Information for Laboratory Professionals

This guide provides detailed procedural information for the proper disposal of **2-Deoxy-D-glucose-13C**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The information is tailored for researchers, scientists, and drug development professionals who handle this compound.

2-Deoxy-D-glucose-13C is a stable, non-radioactive isotope-labeled compound.[1][2][3] As such, it does not require special precautions for radioactivity. The disposal procedures are dictated by the chemical properties of 2-Deoxy-D-glucose, which is generally not considered a hazardous substance under OSHA 29 CFR 1910.1200.[4] However, it is classified as Water Hazard Class 1 (slightly hazardous for water), and prudent chemical management practices must be followed.[5]

Step-by-Step Disposal Protocol

The primary principle for disposing of any laboratory chemical is to adhere to all applicable local, state, and federal regulations.[4][6][7]

- Waste Characterization and Segregation:
 - Identify the waste as non-radioactive, stable isotope-labeled 2-Deoxy-D-glucose.

- Do not mix this waste with radioactive materials or other hazardous chemical waste streams unless specifically instructed by your institution's Environmental Health and Safety (EH&S) department.[\[2\]](#)
- Keep the material in a suitable, clearly labeled, and sealed container.[\[8\]](#)[\[9\]](#)
- Consult Institutional and Local Guidelines:
 - Before proceeding, consult your institution's specific chemical hygiene plan and waste disposal protocols.
 - Contact your EH&S department or a licensed professional waste disposal service for guidance.[\[9\]](#)[\[10\]](#) They will provide information on the proper disposal route, whether it be incineration, landfill, or other methods.[\[4\]](#)[\[8\]](#)
- Preparing for Disposal:
 - Solid Waste: Collect unused or waste **2-Deoxy-D-glucose-13C** powder in a designated waste container. Ensure the container is properly labeled with the full chemical name.
 - Solutions: Do not dispose of solutions containing **2-Deoxy-D-glucose-13C** down the drain.[\[4\]](#)[\[5\]](#)[\[9\]](#) Collect all aqueous and solvent-based solutions in an appropriate, labeled waste container.
 - Contaminated Materials: Any materials (e.g., gloves, weigh boats, pipette tips) grossly contaminated with the compound should be collected in a designated solid chemical waste container.
- Final Disposal:
 - Arrange for a pickup of the chemical waste through your institution's EH&S department or a certified waste management contractor.
 - Ensure all required paperwork and waste logs are completed accurately.

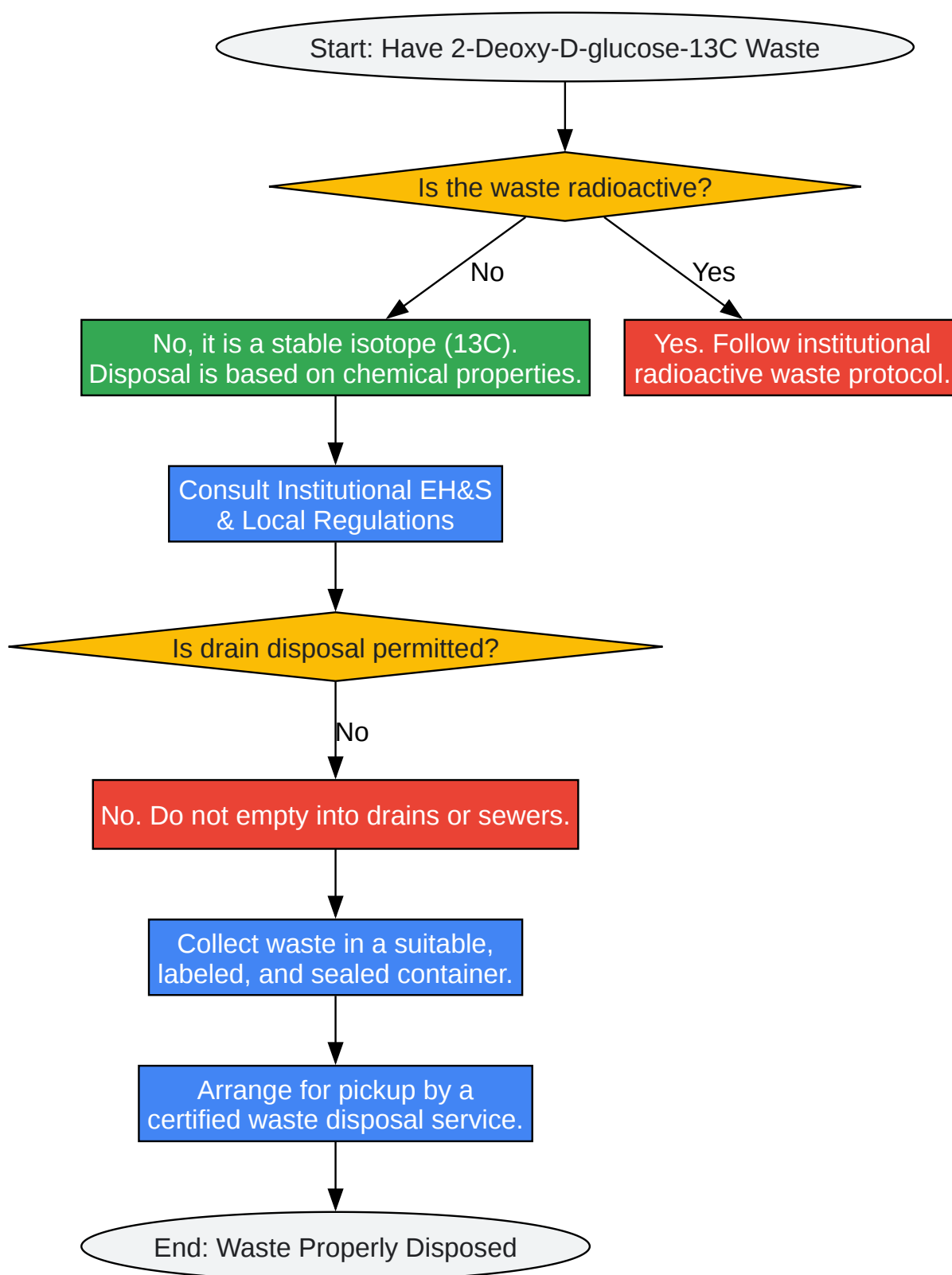
Summary of Disposal Directives

The following table summarizes the key operational guidelines and constraints for the disposal of **2-Deoxy-D-glucose-13C**. As no specific quantitative regulatory limits were identified in safety data sheets, the information is presented qualitatively.

Guideline Category	Recommendation	Constraints & Considerations
Regulatory Compliance	Adhere to all local, state, and federal waste disposal regulations. [4] [6] [7]	Regulations can vary significantly by region; always verify the current rules for your location. [4]
Disposal Route	Consult with your institution's EH&S department or a licensed waste disposal company to identify the approved disposal method. [8] [9] [10]	Options may include incineration at a licensed facility or burial in a specialized chemical landfill. [4] [8]
Drain Disposal	Prohibited. Do not allow the product or its solutions to enter drains, sewers, or waterways. [4] [5] [8]	The compound is considered slightly hazardous to water. [5] Preventing entry into aquatic systems is a key environmental precaution. [4] [5]
Small Quantities	Some guidelines suggest that very small quantities may be disposed of with household waste, but this must be confirmed with local authorities. [5]	This is not a universal recommendation and should be approached with extreme caution. Professional disposal is the preferred method.
Container Disposal	Dispose of empty or contaminated containers as you would the unused product. [9] Decontaminate containers if possible before disposal. [4]	Ensure all labels are intact on waste containers until they are properly decontaminated or destroyed. [4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Deoxy-D-glucose-13C**.



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Caption: Disposal Decision Workflow for **2-Deoxy-D-glucose-13C**.

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